

Safety Data Sheet & Technical Handling Guide: 4-(Iodomethyl)piperidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Iodomethyl)piperidine

CAS No.: 4945-54-4

Cat. No.: B3029028

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Part 1: Executive Technical Summary

4-(Iodomethyl)piperidine is a high-value bifunctional building block used extensively in the synthesis of muscarinic receptor antagonists, antipsychotics, and diverse peptidomimetics. Its utility lies in its dual reactivity: the nucleophilic secondary amine and the electrophilic primary alkyl iodide.

The Stability Paradox (Critical Insight): As a Senior Application Scientist, it is imperative to clarify a fundamental handling characteristic often missed in standard automated SDSs. The free base of **4-(Iodomethyl)piperidine** (CAS: 4945-54-4) is thermodynamically unstable in concentrated form. The secondary amine of one molecule can nucleophilically attack the alkyl iodide of another, leading to rapid, exothermic intermolecular polymerization (quaternization).

Therefore, this guide addresses the compound in its two practical states:

- The Storage Form: **4-(Iodomethyl)piperidine** Hydrochloride (CAS: 1353976-20-1) — Stable, solid salt.

- The Reactive Form: **4-(Iodomethyl)piperidine** Free Base — Generated in situ and used immediately.

Part 2: Chemical Identity & Properties

Identification

Feature	Free Base	Hydrochloride Salt (Preferred Storage)
CAS Number	4945-54-4	1353976-20-1
Formula	C ₆ H ₁₂ IN	C ₆ H ₁₂ IN · HCl
M.W.	225.07 g/mol	261.53 g/mol
SMILES	ICC1CCNCC1	ICC1CCNCC1.Cl
Appearance	Yellowish oil (rapidly darkens)	White to off-white hygroscopic solid

Physicochemical Data

- Solubility:
 - Salt: Soluble in water, methanol, DMSO.
 - Free Base: Soluble in DCM, EtOAc, THF; sparingly soluble in water.
- Reactivity Profile:
 - Light Sensitivity: High. The C-I bond is weak (~50 kcal/mol). Exposure to light liberates iodine (), causing discoloration (yellow brown) and acidity.
 - Thermolability: Decomposes above 100°C; risk of HI elimination to form exocyclic alkenes.

Part 3: Hazards Identification (GHS)

Based on read-across data from analogous piperidines and alkyl iodides.

Classification (29 CFR 1910.1200 / EU CLP)

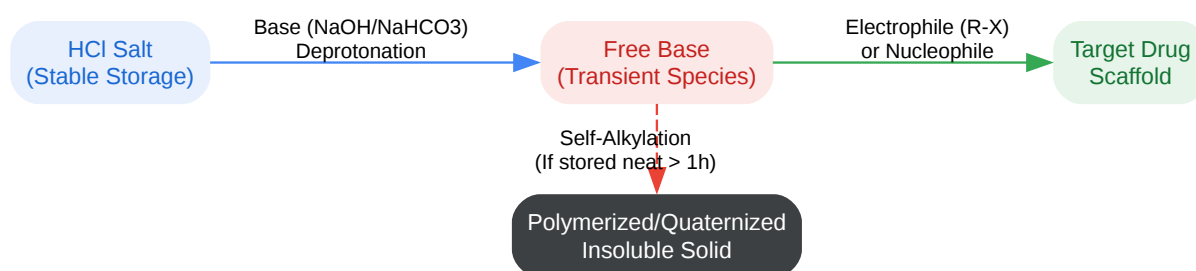
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[1][2][3]
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage) – Applies strictly to Free Base due to basicity + alkylating potential.
- Serious Eye Damage: Category 1.[4][5]
- Skin Sensitization: Category 1 (May cause allergic skin reaction) – Alkyl iodides are potent haptens.
- STOT-SE: Category 3 (Respiratory Irritation).[1][2]

Label Elements

- Signal Word: DANGER
- Hazard Statements:
 - H302: Harmful if swallowed.[2][3][5][6][7]
 - H314: Causes severe skin burns and eye damage.[2][5][8]
 - H317: May cause an allergic skin reaction.[2][4]
 - H335: May cause respiratory irritation.[2][3][4][7]

Part 4: Stability & Reactivity Architecture

The following diagram illustrates the "Self-Destruction" pathway of the free base and why acid protection is required.



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Figure 1: Stability logic.[6] The free base possesses both nucleophilic amine and electrophilic iodide, leading to intermolecular polymerization if not used immediately or kept protonated.

Part 5: Safe Handling Protocols

The "In-Situ" Liberation Protocol

Do not isolate and store the free base. Use this protocol to generate it for immediate reaction.

- Suspension: Suspend **4-(iodomethyl)piperidine** HCl in DCM or EtOAc (10 mL/g).
- Neutralization: Cool to 0°C. Add 1.1 equivalents of saturated aqueous NaHCO₃ or 1M NaOH.
- Extraction: Vigorously stir for 10 minutes. Separate phases.
- Drying: Dry organic layer over MgSO₄ (Avoid Na₂SO₄ if long drying times are needed; MgSO₄ is faster).
- Usage: Filter directly into the reaction vessel containing the next reagent. Do not concentrate to dryness unless absolutely necessary and temperature is kept <20°C.

Storage Requirements

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Argon or Nitrogen blanket (prevents oxidation of iodide).
- Container: Amber glass vial (critical to prevent photolytic cleavage of C-I bond).

- Visual Check: If the white salt turns yellow/brown, free iodine is present. Wash with cold thiosulfate solution if recovering, or recrystallize from iPrOH/Et₂O.

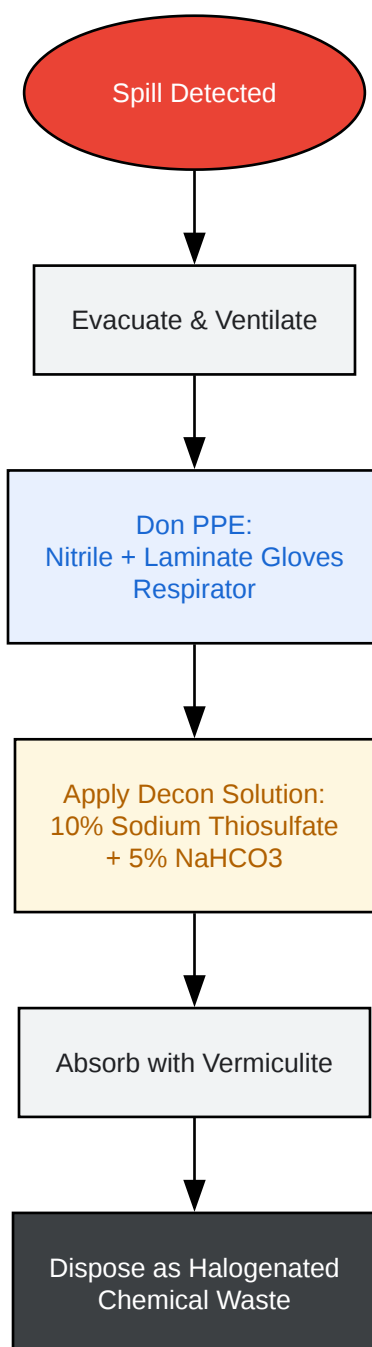
Part 6: Emergency Response & Toxicology

Specific First Aid for Alkyl Iodides

- Skin Contact: Alkyl iodides are lipophilic and penetrate skin rapidly, causing deep blistering.
 - Action: Wash with soap/water.^{[2][3][9][10][11]} Follow with a wash of 5% Sodium Thiosulfate solution (neutralizes free iodine and potentially reacts with unabsorbed alkyl iodide).
- Inhalation: Move to fresh air. If pulmonary edema symptoms (coughing, wheezing) develop, seek medical attention.

Spill Cleanup Workflow

Standard absorbents are insufficient for alkylating agents.



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Figure 2: Chemical spill response specific to iodinated alkylating agents.[3][6]

Part 7: References

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- To cite this document: BenchChem. [Safety Data Sheet & Technical Handling Guide: 4-(Iodomethyl)piperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029028/docs#safety-data-sheet-technical-handling-guide-4-iodomethyl-piperidine>]

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